

Application Notes and Protocols: Solubility of ZK112993

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Compound of Interest

Compound Name: ZK112993
CAS No.: 105114-63-4
Cat. No.: B1684393

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This document provides detailed information on the solubility of **ZK112993**, a progesterone receptor antagonist, in common laboratory solvents. It includes recommended procedures for preparing stock solutions and a summary of its mechanism of action within the progesterone receptor signaling pathway.

ZK112993: A Profile

ZK112993 is a synthetic steroid that functions as a competitive antagonist of the progesterone receptor (PR). It is classified as a Type II progesterone antagonist, similar to RU486.^[1] This class of antagonists allows the progesterone receptor to bind to DNA but prevents the recruitment of coactivators, thereby inhibiting the transcription of progesterone-responsive genes.^[1] Understanding the solubility of this compound is critical for its effective use in in vitro and in vivo studies.

Solubility of ZK112993

While specific quantitative solubility data for **ZK112993** is not readily available in public literature, its structural similarity to other progesterone receptor modulators allows for informed recommendations on suitable solvents. Progesterone and other antagonists are generally soluble in organic solvents.

Table 1: Recommended Solvents for **ZK112993**

Solvent	Recommended Starting Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	Common solvent for preparing high-concentration stock solutions for in vitro assays.
Ethanol	≥ 10 mM	Suitable for both in vitro and, with caution, in vivo studies. May require warming.
Methanol	Not broadly recommended	Can be used for analytical purposes but is generally more toxic than ethanol for cell-based assays.
Water	Insoluble	ZK112993 is a hydrophobic molecule and is not expected to be soluble in aqueous solutions.
Phosphate-Buffered Saline (PBS)	Insoluble	Not a suitable solvent for initial stock solution preparation. Dilution of organic stock into PBS should be done with care to avoid precipitation.

Experimental Protocol: Preparation of ZK112993 Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **ZK112993**. It is recommended to perform a small-scale solubility test before preparing a large batch.

Materials:

- **ZK112993** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO) or 200-proof Ethanol
- Sterile, conical-bottom polypropylene or glass vials
- Vortex mixer
- Water bath or heating block (optional)
- Inert gas (e.g., argon or nitrogen) (optional, to prolong stability)

Procedure:

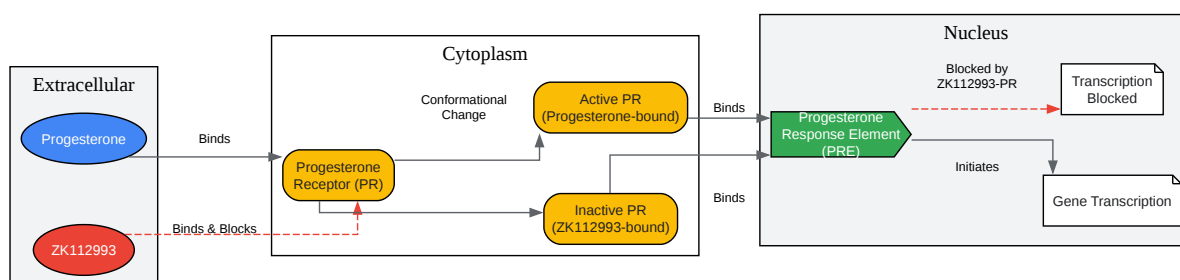
- **Weighing the Compound:** Accurately weigh the desired amount of **ZK112993** powder in a sterile vial.
- **Adding the Solvent:** Add the appropriate volume of DMSO or ethanol to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock of **ZK112993** with a molecular weight of 428.58 g/mol, add 233.3 μ L of solvent per 1 mg of compound).
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
 - Gentle warming (to 37°C) can also aid in dissolution. Avoid excessive heat, which could degrade the compound.
- **Sterilization (for cell-based assays):** If required, filter the stock solution through a 0.22 μ m syringe filter compatible with the chosen solvent (e.g., PTFE for organic solvents).

- Storage:
 - For long-term storage, it is recommended to overlay the solution with an inert gas to minimize oxidation.
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Note on Aqueous Solutions: To prepare working solutions for cell culture experiments, the concentrated organic stock solution should be serially diluted in the aqueous culture medium. It is crucial to add the stock solution to the medium while vortexing to ensure rapid and even dispersion and to prevent precipitation. The final concentration of the organic solvent in the culture medium should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.

Mechanism of Action: Progesterone Receptor Signaling Pathway

ZK112993 exerts its effects by antagonizing the progesterone receptor. The binding of progesterone to its receptor initiates a signaling cascade that regulates gene expression. As a Type II antagonist, **ZK112993** allows the receptor to bind to progesterone response elements (PREs) on the DNA but blocks the subsequent transcriptional activation. This leads to the inhibition of progesterone-mediated cellular responses. Progesterone receptor signaling is known to interact with other pathways, such as the Wnt and RANKL signaling pathways.^[2]

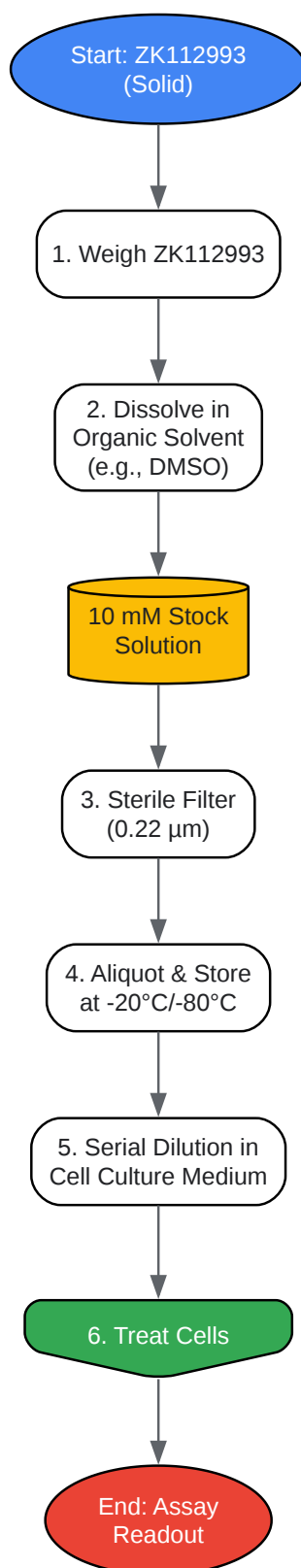


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Caption: Mechanism of **ZK112993** as a Progesterone Receptor Antagonist.

Experimental Workflow: In Vitro Assay Preparation

The following diagram illustrates a typical workflow for preparing **ZK112993** for use in an in vitro cell-based assay.



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Caption: Workflow for preparing **ZK112993** for in vitro experiments.

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References

- 1. Progesterone receptor and the mechanism of action of progesterone antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Progesterone receptor antagonists reverse stem cell expansion and the paracrine effectors of progesterone action in the mouse mammary gland - PubMed [pubmed.ncbi.nlm.nih.gov]
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